

Unraveling the Solubility of FM-476: A Technical Guide

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Compound of Interest

Compound Name: FM-476

Cat. No.: B1192716

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of the compound commonly identified as E476 or Polyglycerol polyricinoleate (PGPR), which is understood to be the subject of the query "**FM-476**." Initial searches did not yield a compound designated "**FM-476**," and the close alphanumeric similarity strongly suggests a reference to the widely known food emulsifier E476. This document will proceed under the assumption that **FM-476** refers to E476 (PGPR).

This guide consolidates available solubility data, presents a general methodology for solubility determination in solvents such as DMSO where data is not readily available, and illustrates the functional mechanism of PGPR as an emulsifier.

Chemical Identity and Physical Properties

- Common Name: Polyglycerol polyricinoleate (PGPR)
- E Number: E476
- CAS Number: 29894-35-7[1]
- Appearance: A clear, highly viscous, light yellow to amber liquid.[2][3]
- General Description: PGPR is a lipophilic emulsifier composed of polyglycerol esters of interesterified ricinoleic acid, derived from castor oil and glycerol.[3][4] It is primarily used in

the food industry, particularly in chocolate manufacturing, to reduce viscosity and improve flow properties.^{[1][3][4]}

Solubility Profile of E476 (PGPR)

Published data on the solubility of E476 is largely qualitative. The compound's lipophilic nature dictates its solubility characteristics. A summary of the available data is presented in Table 1. Notably, specific quantitative solubility data (e.g., in mg/mL or M) and information regarding its solubility in dimethyl sulfoxide (DMSO) are not readily available in the public domain.

Solvent	Solubility	Reference
Water	Insoluble	^{[1][2]}
Ethanol	Insoluble	^{[1][2]}
Fats and Oils	Soluble	^[1]
Ether	Soluble	^[2]
Hydrocarbons	Soluble	^[2]
Halogenated Hydrocarbons	Soluble	^[2]
Dimethyl Sulfoxide (DMSO)	Data not available	

Experimental Protocol: Determination of Solubility in DMSO

Given the absence of specific data for the solubility of E476 in DMSO, the following general experimental protocol is provided for researchers to determine this empirically.

Objective: To determine the solubility of E476 (PGPR) in DMSO at a specified temperature (e.g., 25°C).

Materials:

- E476 (PGPR)
- Anhydrous DMSO

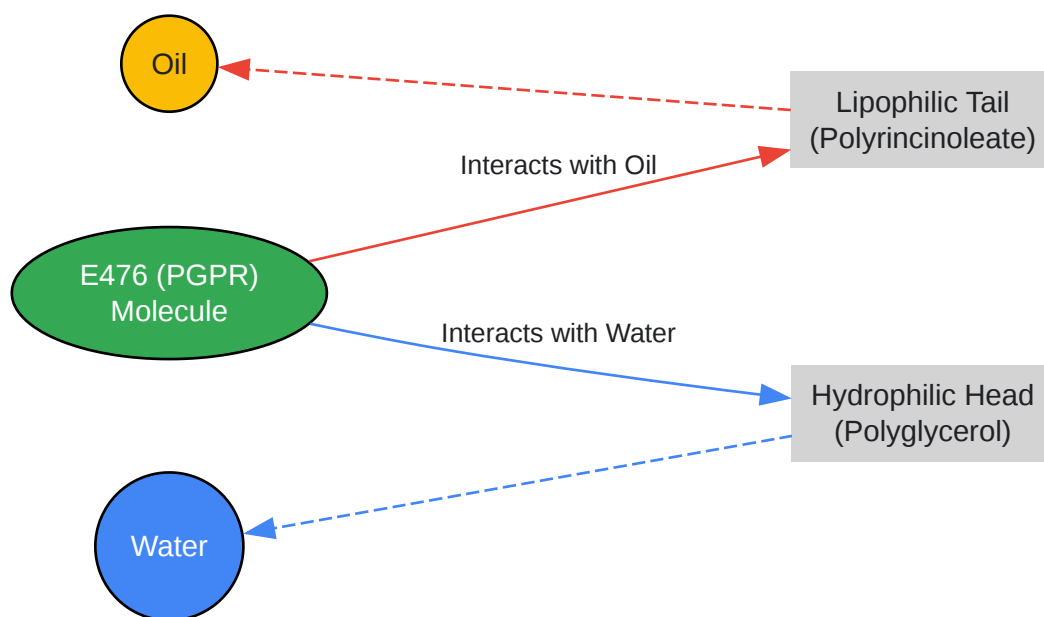
- Vortex mixer
- Thermostatic shaker or water bath
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or another suitable analytical instrument for quantification
- Volumetric flasks and pipettes

Methodology:

- Preparation of Stock Solutions: Prepare a high-concentration stock solution of E476 in a solvent in which it is freely soluble (e.g., a relevant oil or ether), if necessary for creating a standard curve for quantification.
- Equilibrium Solubility Determination (Shake-Flask Method): a. Add an excess amount of E476 to a known volume of DMSO in a series of glass vials. b. Tightly seal the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25°C). c. Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. d. After the incubation period, centrifuge the samples at high speed to pellet the undissolved solute. e. Carefully extract an aliquot of the supernatant, ensuring no solid material is transferred. f. Dilute the supernatant with an appropriate solvent to a concentration within the linear range of the analytical method.
- Quantification: a. Analyze the diluted samples using a validated analytical method (e.g., HPLC) to determine the concentration of E476. b. Use a standard curve to accurately quantify the concentration in the collected supernatant.
- Data Reporting: Express the solubility in appropriate units, such as mg/mL or moles/liter (M).

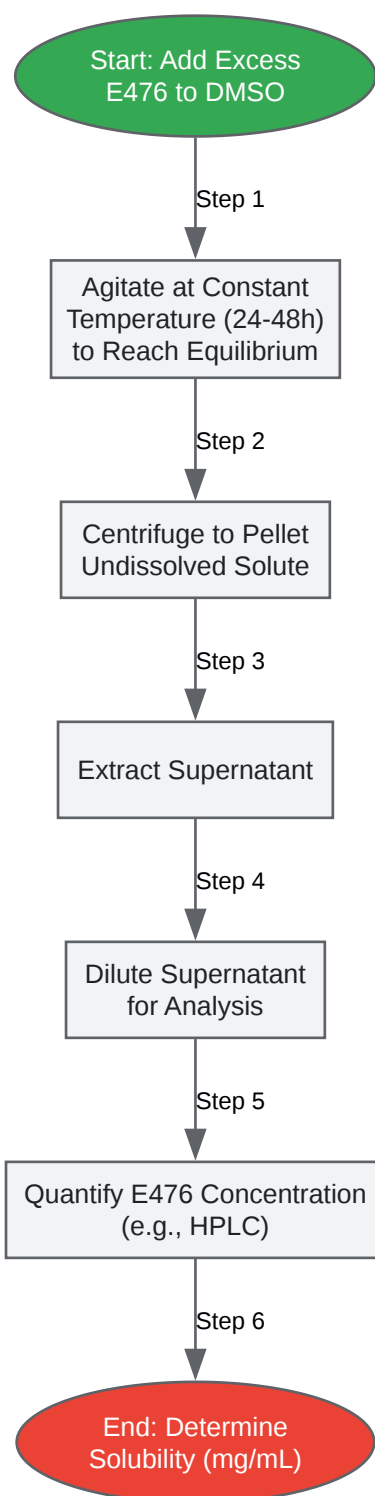
Visualizing Mechanisms and Workflows

To aid in the understanding of E476's function and the experimental approach to determining its solubility, the following diagrams are provided.



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Caption: Mechanism of E476 (PGPR) as an Emulsifier.



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Caption: Experimental Workflow for Solubility Determination.

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